

Navigating Lodging Control: A Scientific Guide to Paclobutrazol

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Compound of Interest		
Compound Name:	DM-4107	
Cat. No.:	B584660	Get Quote

A comparative analysis of **DM-4107** and paclobutrazol for lodging control in agricultural research was initiated. However, a comprehensive literature search revealed a significant lack of scientific data and conflicting information regarding the identity and application of **DM-4107** as a plant growth regulator. While one commercial supplier describes **DM-4107** as a selective plant growth regulator for lodging control in rice through the modulation of gibberellin synthesis, there is a notable absence of peer-reviewed studies, experimental data, or detailed protocols to substantiate this claim. Conversely, other chemical suppliers identify **DM-4107** as a metabolite of the human drug Tolvaptan, intended for research in areas such as polycystic kidney disease.

Due to this absence of verifiable and consistent scientific evidence for **DM-4107** in the context of agricultural applications, a direct and objective comparison with the well-established plant growth regulator, paclobutrazol, is not feasible at this time. Therefore, this guide will provide a comprehensive overview of paclobutrazol, focusing on its mechanism of action, performance data in lodging control, and detailed experimental protocols to aid researchers, scientists, and drug development professionals in their work.

Paclobutrazol: A Potent Inhibitor of Gibberellin Biosynthesis for Enhanced Lodging Resistance

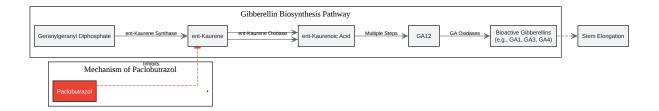
Paclobutrazol (PBZ) is a widely used plant growth retardant from the triazole family, recognized for its effectiveness in preventing lodging in various cereal crops.[2] Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, a crucial plant hormone responsible for stem



elongation.[2][3][4] By blocking key enzymatic steps in the GA synthesis pathway, paclobutrazol leads to shorter, sturdier stems with improved mechanical strength, thereby significantly reducing the incidence of lodging.[2][5]

Mechanism of Action

Paclobutrazol specifically inhibits the enzyme ent-kaurene oxidase, a cytochrome P450 monooxygenase.[2][3][4] This enzyme catalyzes the oxidation of ent-kaurene to ent-kaurenoic acid, a critical step in the gibberellin biosynthesis pathway.[3][6] The inhibition of this step leads to a decrease in the production of bioactive gibberellins, resulting in reduced internode elongation.[2][6] A secondary effect of this inhibition is the accumulation of the precursor geranylgeranyl pyrophosphate, which can be redirected to the synthesis of other important molecules like chlorophyll and the plant hormone abscisic acid.[2][3]



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Inhibition of Gibberellin Biosynthesis by Paclobutrazol

Performance Data of Paclobutrazol in Lodging Control

Numerous studies have demonstrated the efficacy of paclobutrazol in reducing lodging and, in many cases, improving the yield of various crops. The following tables summarize key quantitative data from selected studies on rice and wheat.



Table 1: Effects of Paclobutrazol on Rice Lodging and

Agronomic Traits

Rice Variety	Paclobutr azol Concentr ation (mg/L)	Applicati on Method	Reductio n in Plant Height (%)	Reductio n in Lodging Rate (%)	Change in Yield (%)	Referenc e
MR 219	400	Foliar spray at panicle initiation	Significant reduction	80-90 (in wind tunnel test)	Increase	[7]
Jiyujing	100	Seed soaking	Not specified	17.7	+14.12	[5][8]
Jijing305	100	Seed soaking	Not specified	10.0	+13.79	[5][8]
High- quality japonica rice	200	Foliar spray at jointing stage	Not specified	15.8-25.5	+2.3-11.8	[9]
Elon-elon & Palawan Red	1000	Foliar spray	9.59	Significant reduction	Unaffected	[10]

Table 2: Effects of Paclobutrazol on Wheat Lodging and Agronomic Traits



Wheat Cultivar(s)	Paclobutr azol Concentr ation (mg/L)	Applicati on Method	Reductio n in Plant Height	Increase in Stem Breaking Strength	Change in Yield	Referenc e
Not specified	200	Seed soaking	Dose- dependent decrease	Increased	Not specified	[11]
Misr 2, Gemmeza 11, etc.	100-200 (ppm)	Foliar spray	Significant reduction	Not specified	Not specified	[12]
Old (YZM) & Modern (S28)	Not specified	Not specified	Increased under shading	Increased under shading	Increased under shading	[13]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are representative experimental protocols for evaluating the effects of paclobutrazol on lodging resistance in rice and wheat.

Protocol 1: Evaluation of Paclobutrazol Seed Soaking on Direct-Seeded Rice

- Objective: To determine the effect of different concentrations of paclobutrazol applied via seed soaking on the lodging resistance and yield of direct-seeded rice.
- Experimental Design: A randomized complete block design with three replications.
- Materials:
 - Rice seeds (e.g., japonica varieties Jiyujing and Jijing305).[8]
 - Paclobutrazol solutions at concentrations of 0 (control), 50, 100, 150, and 200 mg/L.[8]



• Procedure:

- Rice seeds are surface-sterilized and then soaked in the respective paclobutrazol solutions for a specified duration (e.g., 24 hours).
- After soaking, the seeds are air-dried and sown in the experimental plots.
- Standard agronomic practices for direct-seeded rice are followed throughout the growing season.

Data Collection:

- Plant Height: Measured at maturity from the soil surface to the tip of the tallest panicle.
- Culm Characteristics: At the heading stage, the second basal internode is sampled to measure culm diameter, culm wall thickness, and culm filling degree.[14]
- Lodging Rate: Calculated as the percentage of the lodged area to the total plot area at maturity.
- Yield and Yield Components: At maturity, plants from a designated area in each plot are harvested to determine grain yield, number of panicles, grains per panicle, and 1000-grain weight.
- Reference Study: This protocol is based on the methodology described in the study by Li et al. (2023) on direct-seeded rice.[5][8]

Protocol 2: Evaluation of Foliar Application of Paclobutrazol on Wheat

- Objective: To assess the impact of different concentrations of paclobutrazol applied as a foliar spray on the lodging resistance and yield of wheat.
- Experimental Design: A split-plot design with wheat cultivars as the main plots and paclobutrazol concentrations as the sub-plots, with three replications.
- Materials:



- Wheat cultivars (e.g., Misr 2, Gemmeza 11).
- Paclobutrazol solutions at concentrations of 0 (control), 100, and 200 ppm.

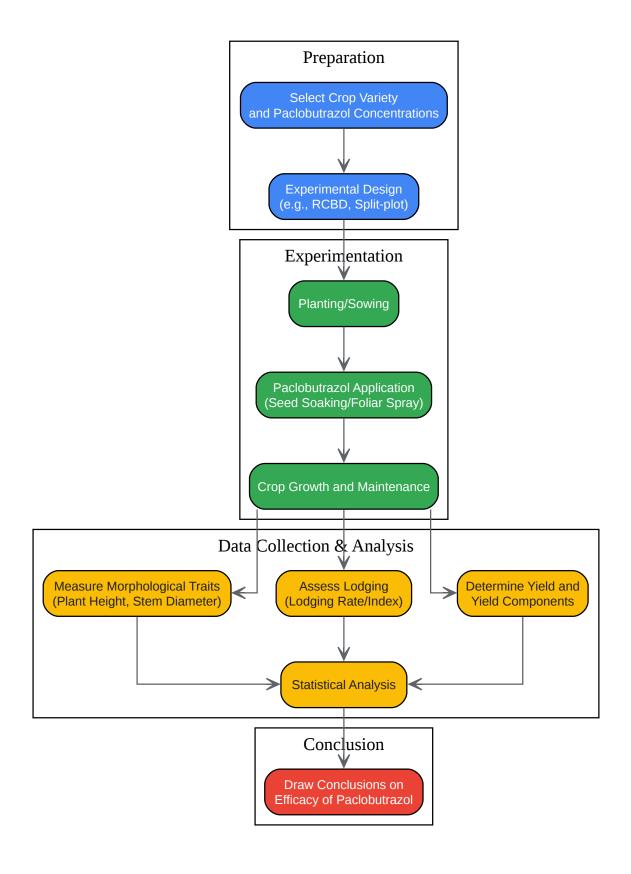
Procedure:

- Wheat is sown and cultivated according to standard local practices.
- Paclobutrazol solutions are applied as a foliar spray at a specific growth stage, such as the jointing stage or tillering stage.

Data Collection:

- Plant Height: Measured at physiological maturity.
- Stem Physical Strength: The breaking strength of the basal internodes is measured using a stem strength tester.
- Lodging Index: Calculated based on the angle of lodging and the proportion of lodged plants.
- Yield and Yield Components: Determined at harvest from a specified area within each plot.
- Reference Study: This protocol is adapted from the study by El-Metwally et al. (2018) on spring wheat.[12]





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Typical Experimental Workflow for Evaluating Lodging Control Agents



Conclusion

Paclobutrazol is a well-documented and effective plant growth regulator for controlling lodging in a variety of cereal crops. Its mechanism of action, centered on the inhibition of gibberellin biosynthesis, leads to desirable changes in plant morphology that enhance stem strength and stability. The extensive body of research on paclobutrazol provides a solid foundation for its application in agricultural research and practice. Further research into novel compounds for lodging control will require rigorous, data-driven studies to establish their efficacy and mechanism of action before they can be considered viable alternatives to established solutions like paclobutrazol.

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